

Technical Guide: Solubility Profiling and Characterization of ATV-FX1 Sodium Salt

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Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Content Type: Technical Whitepaper | Subject: Impurity Profiling & Analytical Standards

Audience: Analytical Scientists, CMC Leads, and Formulation Researchers

Executive Summary & Compound Identity

ATV-FX1 Sodium Salt (Atorvastatin Cyclic Fluorophenyl Impurity) is a specific oxidative degradation product formed under alkaline stress conditions.^[1] Unlike the parent compound Atorvastatin Calcium, which is a lipophilic HMG-CoA reductase inhibitor, ATV-FX1 possesses distinct solubility and stability characteristics driven by its rearranged pyrrolo-oxazin structure.^[1]

Understanding the solubility profile of ATV-FX1 is not merely for formulation, but is critical for analytical method development (HPLC/LC-MS), ensuring accurate quantification of this impurity in drug substances and products.^[1]

Physicochemical Identity

Parameter	Detail
Common Name	ATV-FX1 Sodium Salt
Chemical Name	Sodium 4-[1b-(4-fluorophenyl)-7-hydroxy-7-isopropyl-1a-phenyl-7a-(phenylcarbamoyl)hexahydro-3H-oxireno[2',3':3,4]pyrrolo[2,1-b][1,3]oxazin-3-yl]-3-hydroxybutanoate
CAS Number	1315629-79-8 (Sodium Salt)
Molecular Formula	C ₃₃ H ₃₄ FN ₂ NaO ₇
Molecular Weight	~612.62 g/mol
Origin	Oxidative degradation of Atorvastatin (alkaline conditions + H ₂ O ₂)
Appearance	White to Off-White Solid
Hygroscopicity	Hygroscopic (Requires desiccated storage)

Solubility Profile & Solvent Interactions

The solubility of **ATV-FX1 Sodium Salt** is governed by its ionic sodium carboxylate headgroup and its lipophilic, polycyclic core.^[1] It exhibits a pH-dependent solubility profile distinct from the lactone or acid forms of Atorvastatin.^{[1][2]}

Qualitative Solubility Data

Solvent System	Solubility Rating	Mechanistic Insight
Water (pH > 7)	Slightly Soluble to Soluble	The sodium salt dissociates in aqueous media, but the bulky lipophilic core limits high-concentration solubility without organic modifiers.[1]
Methanol (MeOH)	Soluble	High dielectric constant and hydrogen bonding capability make MeOH the preferred solvent for stock solution preparation.
Acetonitrile (ACN)	Sparingly Soluble	Lacks the hydrogen bonding donors of MeOH; often used as a co-solvent in HPLC mobile phases rather than for primary dissolution.
Acidic Media (pH < 4)	Insoluble / Unstable	Protonation of the carboxylate reduces solubility; furthermore, acidic conditions trigger conversion to secondary degradants (e.g., ATV-FXA1/2).

Critical Stability-Solubility Link

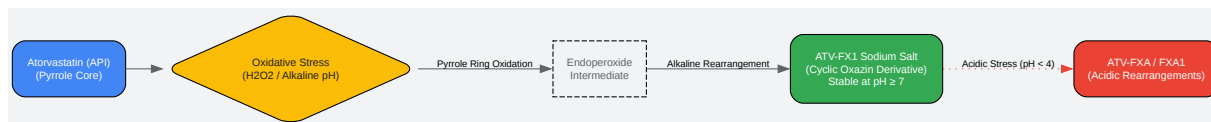
ATV-FX1 is kinetically stable in alkaline environments (pH ≥ 7).[1] In acidic solutions, the compound is prone to rearrangement or precipitation.

- Protocol Implication: Always maintain stock solutions at neutral to alkaline pH. Avoid direct dissolution in 0.1% Formic Acid or TFA without prior buffering.

Mechanism of Formation

Understanding the origin of ATV-FX1 is essential for reproducing its solubility behavior during forced degradation studies. The pathway involves the oxidation of the pyrrole ring, forming an

unstable endoperoxide intermediate that rearranges into the cyclic oxazin structure.



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Figure 1: Mechanistic pathway of ATV-FX1 formation showing the critical dependence on alkaline pH for stability.[1]

Experimental Protocols

Protocol A: Preparation of Standard Stock Solution (1.0 mg/mL)

Objective: Create a stable, accurate stock for HPLC retention time marking. Rationale: Methanol is selected over pure water to prevent hydrolytic stress and ensure complete solvation of the lipophilic core.

- Weighing: Accurately weigh 5.0 mg of **ATV-FX1 Sodium Salt** into a 5 mL amber volumetric flask (protect from light due to photosensitivity).
- Solvent Addition: Add 3.0 mL of HPLC-grade Methanol.
- Dissolution: Sonicate for 2 minutes at ambient temperature. Ensure no particulates remain.
- Makeup: Dilute to volume with 10 mM Ammonium Acetate (pH 7.0).
 - Note: Avoid using pure water for makeup to prevent local pH drops.
- Storage: Store at 2–8°C. Stable for 7 days.

Protocol B: Thermodynamic Solubility Determination

Objective: Quantify exact solubility in formulation vehicles.

- Excess Addition: Add excess ATV-FX1 solid (~10 mg) to 1 mL of the target solvent (e.g., Phosphate Buffer pH 7.4) in a borosilicate glass vial.
- Equilibration: Shake at 25°C for 24 hours (orbital shaker at 200 rpm).
- Filtration: Filter supernatant using a 0.22 µm PVDF syringe filter.
 - Caution: Do not use Nylon filters, as statin-related impurities often exhibit non-specific binding to Nylon.[\[1\]](#)
- Quantification: Analyze the filtrate via HPLC-UV (246 nm) against the standard stock from Protocol A.

Analytical Method Parameters

To detect and quantify ATV-FX1 based on its solubility profile, use the following chromatographic conditions.

Parameter	Condition
Column	C18 (e.g., Phenomenex Luna or Waters XBridge), 150 x 4.6 mm, 5 µm
Mobile Phase A	10 mM Ammonium Acetate buffer (pH 5.0–6. [1])
Mobile Phase B	Acetonitrile : Tetrahydrofuran (95:5 v/v)
Gradient	High organic gradient required to elute the lipophilic impurity.
Detection	UV at 246 nm (Characteristic absorption of the fluorophenyl chromophore)
Elution Order	Typically elutes after Atorvastatin due to rearranged lipophilicity, though column dependent.

References

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